

# Orpinolide: A Deep Dive into its Structural Analysis

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## Compound of Interest

Compound Name: Orpinolide

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## Introduction

**Orpinolide**, a synthetic analog of the withanolide class of natural products, has recently emerged as a potent anti-leukemic agent. Its mechanism of action involves the disruption of cholesterol transport through the inhibition of the oxysterol-binding protein (OSBP), highlighting a promising therapeutic avenue in oncology. This technical guide provides a comprehensive overview of the structural analysis of **Orpinolide**, presenting key quantitative data and experimental methodologies to support further research and development.

## Chemical Structure and Properties

**Orpinolide** is a complex steroidal lactone derivative. Its core structure is based on the ergostane skeleton, characteristic of withanolides. The systematic chemical name and key properties are summarized below.

Property	Value
Molecular Formula	C <sub>32</sub> H <sub>41</sub> NO <sub>6</sub>
Molecular Weight	551.67 g/mol
Class	Synthetic Withanolide Analog
Target	Oxysterol-binding protein (OSBP)

## Spectroscopic Data for Structural Elucidation

The structural confirmation of **Orpinolide** relies on a combination of advanced spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

### Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed  $^1\text{H}$  and  $^{13}\text{C}$  NMR data are crucial for the precise assignment of the chemical structure of **Orpinolide**. The following tables summarize the key chemical shifts ( $\delta$ ) in parts per million (ppm).

Table 1:  $^1\text{H}$  NMR Spectroscopic Data for **Orpinolide**

Position	Chemical Shift ( $\delta$ , ppm)	Multiplicity	Coupling Constant (J, Hz)
Data not available in search results			

Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data for **Orpinolide**

Position	Chemical Shift ( $\delta$ , ppm)
Data not available in search results	

### Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) confirms the elemental composition and molecular weight of **Orpinolide**.

Table 3: Mass Spectrometry Data for **Orpinolide**

Ionization Mode	Mass-to-Charge Ratio (m/z)	Formula
Data not available in search results		

## Experimental Protocols

The synthesis and characterization of **Orpinolide** involve multi-step chemical synthesis followed by rigorous purification and analytical verification.

## Synthesis of Orpinolide

The synthesis of **Orpinolide** is described as a short and efficient sequence.<sup>[1]</sup> A detailed, step-by-step protocol is essential for its replication and further derivatization studies.

Detailed synthetic protocol is not available in the provided search results.

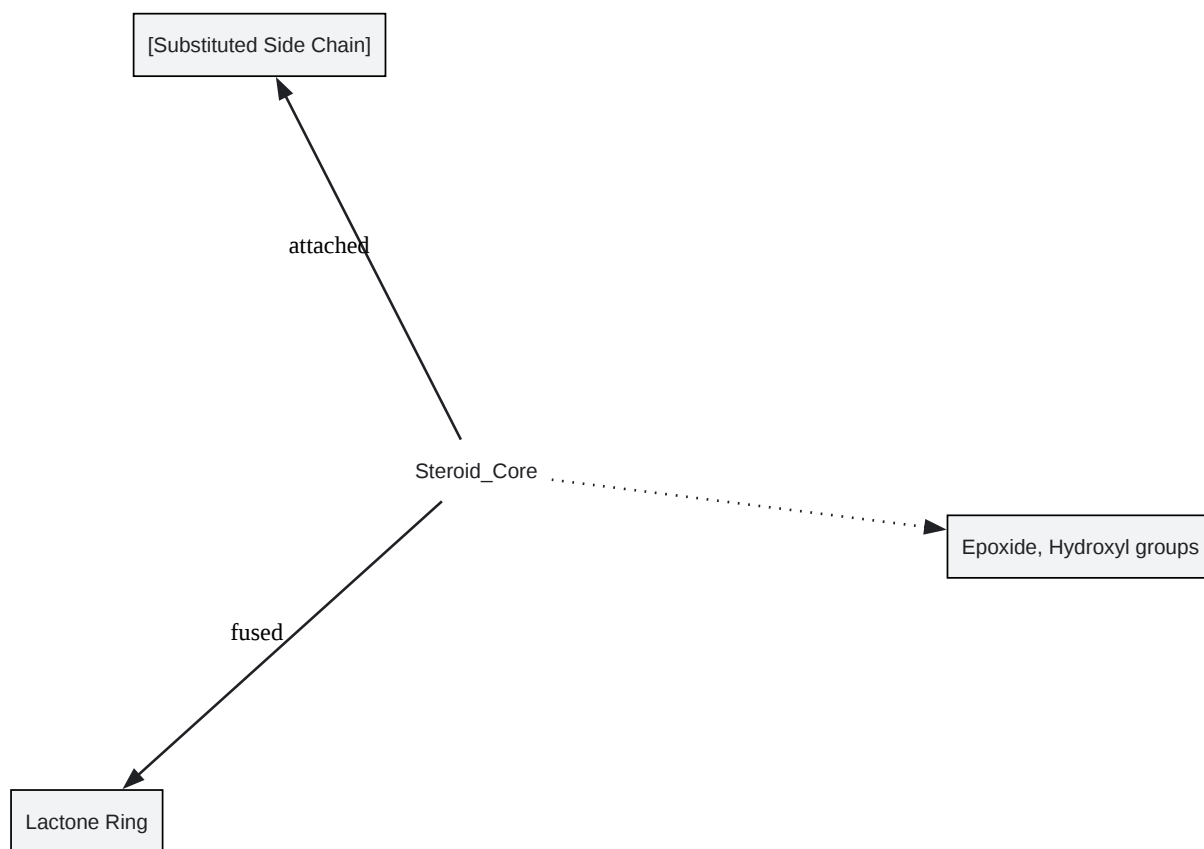
## Spectroscopic Analysis

**NMR Spectroscopy:** <sup>1</sup>H and <sup>13</sup>C NMR spectra are typically recorded on a high-field spectrometer (e.g., 400 or 500 MHz) using a deuterated solvent such as chloroform-d (CDCl<sub>3</sub>) or dimethyl sulfoxide-d<sub>6</sub> (DMSO-d<sub>6</sub>). Chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS).

**Mass Spectrometry:** High-resolution mass spectra are generally acquired using an electrospray ionization (ESI) source coupled to a time-of-flight (TOF) or Orbitrap mass analyzer to ensure high mass accuracy.

## Structural Representation

The chemical structure of **Orpinolide** is depicted below.



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Caption: Conceptual diagram of the core components of the **Orpinolide** structure.

## Biological Activity and Mechanism of Action

**Orpinolide** exhibits potent anti-proliferative effects in leukemia cell lines.<sup>[2]</sup> Its primary molecular target is the oxysterol-binding protein (OSBP), a key player in intracellular cholesterol transport and signaling.

The binding of **Orpinolide** to OSBP disrupts the protein's function, leading to a cascade of cellular events that ultimately inhibit cancer cell growth. The signaling pathway affected by **Orpinolide** is illustrated below.



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Caption: **Orpinolide**'s mechanism of action via inhibition of OSBP-mediated cholesterol transport.

## Conclusion

**Orpinolide** represents a promising new scaffold for the development of anti-cancer therapeutics. This guide has summarized the currently available information on its structural analysis. Further research, particularly the public dissemination of detailed spectroscopic and synthetic data, will be invaluable for advancing our understanding and utilization of this potent molecule.

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## References

- 1. biorxiv.org [biorxiv.org]
- 2. biorxiv.org [biorxiv.org]
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